

Application Notes & Protocols: Strategic Synthesis Utilizing 2-Bromo-1,1,3-trimethoxypropane

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Compound of Interest

Compound Name: 2-Bromo-1,1,3-trimethoxypropane

CAS No.: 759-97-7

Cat. No.: B1200775

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Introduction: Unlocking a Versatile C3 Synthon

In the landscape of modern organic synthesis, the strategic use of masked functionalities is paramount for the efficient construction of complex molecular architectures. **2-Bromo-1,1,3-trimethoxypropane** emerges as a highly valuable and versatile C3 synthon, primarily serving as a stable precursor to the reactive electrophile, bromomalondialdehyde. Its structure features a central bromine atom, providing a key reactive handle, flanked by two methoxy groups that form a dimethyl acetal. This acetal moiety effectively masks one of the aldehyde functionalities, preventing undesired side reactions while enabling controlled chemical transformations.

This application note provides an in-depth guide for researchers, chemists, and drug development professionals on the practical use of **2-Bromo-1,1,3-trimethoxypropane**. We will delve into its physicochemical properties, safe handling procedures, and a detailed, field-proven protocol for its application in the synthesis of substituted pyrimidines—a core scaffold in numerous pharmaceuticals and biologically active compounds.^[1] The causality behind each

experimental step is explained to provide a deeper understanding of the reaction dynamics and ensure reproducible, high-yield outcomes.

Part 1: Reagent Profile and Safety

Physicochemical Characteristics

2-Bromo-1,1,3-trimethoxypropane is a liquid at room temperature, whose properties are summarized below.^{[2][3]} Understanding these characteristics is crucial for accurate measurement, reaction setup, and purification.

Property	Value	Source
CAS Number	759-97-7	^[3]
Molecular Formula	C ₆ H ₁₃ BrO ₃	^[2]
Molecular Weight	213.07 g/mol	^[3]
Appearance	Liquid	^[2]
Boiling Point	54-55 °C at 21 Torr	^[3]
Density	1.395 g/cm ³ at 20 °C	^[3]
Refractive Index (n _{20/D})	1.458 (lit.)	^[3]

Structural Reactivity

The synthetic utility of **2-Bromo-1,1,3-trimethoxypropane** is rooted in its dual functionality. The dimethyl acetal is stable under neutral and basic conditions but can be readily hydrolyzed under acidic conditions to unmask a reactive aldehyde. The bromine atom at the C2 position makes this carbon electrophilic and susceptible to nucleophilic attack or participation in various coupling and condensation reactions. This combination makes it an ideal precursor for building heterocyclic rings. Its structural analog, 2-bromo-1,1,3,3-tetramethoxypropane, is well-documented for its role in constructing 5-bromopyrimidines, highlighting the established reactivity pattern for this class of compounds.^{[4][5]}

Safety and Handling Protocols

As with any halogenated organic compound, proper safety precautions are mandatory. While a comprehensive safety profile for this specific chemical is not fully established, data from structurally similar compounds suggest the following handling guidelines.[6][7][8]

- Personal Protective Equipment (PPE): Always wear chemical-resistant gloves (e.g., nitrile), safety goggles with side shields, and a flame-retardant lab coat.[9] All manipulations should be performed within a certified chemical fume hood to avoid inhalation of vapors.[7]
- Incompatibility: Avoid contact with strong oxidizing agents, strong bases, and strong reducing agents, as these may lead to vigorous and potentially hazardous reactions.[7]
- Storage: Store the reagent in a tightly closed container in a cool, dry, and well-ventilated area, away from heat, sparks, or open flames.[8]
- First Aid Measures:
 - Inhalation: Move the person to fresh air. If breathing is difficult, provide artificial respiration and seek immediate medical attention.[10]
 - Skin Contact: Immediately flush the skin with copious amounts of water for at least 15 minutes and remove contaminated clothing.[7]
 - Eye Contact: Rinse cautiously with water for several minutes, removing contact lenses if present and easy to do so. Seek immediate medical attention.[6]
 - Ingestion: Do NOT induce vomiting. Rinse the mouth with water and seek immediate medical attention.[10]
- Disposal: Dispose of waste materials in accordance with local, state, and federal regulations for hazardous chemical waste.[9]

Part 2: Application in Heterocyclic Synthesis

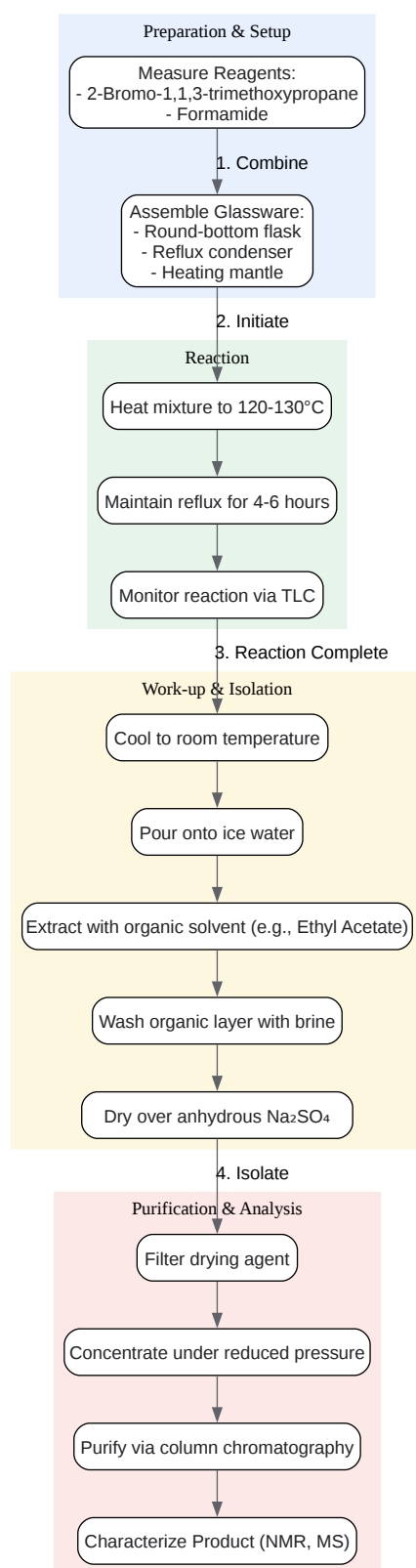
A primary application of **2-Bromo-1,1,3-trimethoxypropane** is in the construction of the pyrimidine ring, a privileged scaffold in medicinal chemistry.[11][12] The following protocol details the synthesis of 5-bromopyrimidine via a cyclocondensation reaction with formamide.

Reaction Principle and Causality

The synthesis proceeds via a multi-step, one-pot mechanism. Initially, under the reaction conditions, the acetal of **2-bromo-1,1,3-trimethoxypropane** is hydrolyzed to form the intermediate bromomalondialdehyde. This highly reactive 1,3-dielectrophile is not isolated. Formamide serves as the N-C-N nucleophilic component. It condenses with the in-situ generated dialdehyde, leading to ring closure and subsequent aromatization to yield the stable 5-bromopyrimidine ring. Formamide is an ideal reagent for this transformation as it provides the necessary atoms and serves as the solvent.

Experimental Workflow Diagram

The following diagram outlines the logical flow of the synthesis protocol, from initial setup to final product isolation.



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Caption: Workflow for the synthesis of 5-bromopyrimidine.

Part 3: Detailed Experimental Protocol

Objective: To synthesize 5-bromopyrimidine from **2-Bromo-1,1,3-trimethoxypropane**.

Materials and Reagents

- **2-Bromo-1,1,3-trimethoxypropane** (95%+)
- Formamide (ACS grade or higher)
- Ethyl Acetate (ACS grade)
- Hexanes (ACS grade)
- Deionized Water
- Brine (saturated NaCl solution)
- Anhydrous Sodium Sulfate (Na_2SO_4)
- Silica Gel (for column chromatography, 230-400 mesh)
- 500 mL Round-bottom flask
- Reflux condenser
- Heating mantle with magnetic stirrer and stir bar
- Separatory funnel
- Rotary evaporator
- Standard laboratory glassware

Step-by-Step Procedure

- Reaction Setup:

- In a 500 mL round-bottom flask equipped with a magnetic stir bar and a reflux condenser, add 150 mL of formamide.
- Causality: Formamide acts as both the solvent and the reagent, providing the N-C-N backbone for the pyrimidine ring. Using it in excess ensures the reaction goes to completion.
- Reagent Addition:
 - To the stirred formamide, add 21.3 g (0.1 mol) of **2-Bromo-1,1,3-trimethoxypropane** in one portion.
 - Causality: The reaction is typically not highly exothermic, allowing for a single addition.
- Reaction Conditions:
 - Heat the reaction mixture to 120-130 °C using a heating mantle.
 - Maintain the mixture at this temperature under gentle reflux for 4-6 hours.
 - Monitor the reaction progress by Thin Layer Chromatography (TLC) using a 3:1 Hexanes:Ethyl Acetate eluent system. The starting material should be consumed over time.
 - Causality: The elevated temperature is necessary to drive the condensation and dehydration steps required for the formation and aromatization of the pyrimidine ring.
- Work-up and Isolation:
 - After the reaction is complete (as indicated by TLC), allow the mixture to cool to room temperature.
 - Pour the cooled, dark reaction mixture slowly into a beaker containing 500 g of crushed ice and 200 mL of water with stirring.
 - Causality: This step quenches the reaction and precipitates some impurities while dissolving the excess formamide in the aqueous layer.

- Transfer the aqueous mixture to a 1 L separatory funnel and extract the product with ethyl acetate (3 x 150 mL).
- Causality: Ethyl acetate is an effective solvent for extracting the moderately polar 5-bromopyrimidine product from the aqueous phase. Multiple extractions ensure maximum recovery.
- Combine the organic layers and wash with brine (2 x 100 mL).
- Causality: The brine wash helps to remove any remaining water and residual formamide from the organic phase, breaking any emulsions that may have formed.
- Dry the organic layer over anhydrous sodium sulfate (Na_2SO_4), then filter to remove the drying agent.
- Causality: Removing all traces of water is crucial before solvent evaporation to prevent hydrolysis of the product or co-distillation.
- Purification:
 - Concentrate the filtered organic solution under reduced pressure using a rotary evaporator to obtain the crude product as a dark oil or solid.
 - Purify the crude material by column chromatography on silica gel. Elute with a gradient of 10% to 30% ethyl acetate in hexanes.
 - Causality: Column chromatography effectively separates the desired 5-bromopyrimidine from non-polar impurities and highly polar baseline materials, yielding a pure product.
 - Combine the fractions containing the pure product (visualized by TLC) and concentrate under reduced pressure to yield 5-bromopyrimidine as a pale yellow solid.
- Characterization:
 - Confirm the identity and purity of the final product using standard analytical techniques such as ^1H NMR, ^{13}C NMR, and Mass Spectrometry.
 - Expected Yield: 55-70%.

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